

Technical Support Center: PEAI-Based 2D/3D Perovskite Formation

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Compound of Interest

Compound Name: FE-PE2I

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to overcome common challenges encountered during the formation of 2D/3D perovskites using phenethylammonium iodide (PEAI).

Frequently Asked Questions (FAQs)

Q1: What is the primary role of PEAi in 2D/3D perovskite formation?

A1: Phenethylammonium iodide (PEAI) serves multiple crucial functions in the formation of 2D/3D perovskite structures. Primarily, it acts as a surface passivating agent, where the large organic cation (PEA⁺) and iodide ions (I⁻) fill defects on the perovskite surface and at grain boundaries.^{[1][2]} This passivation reduces non-radiative recombination, leading to improved optoelectronic properties.^{[1][2]} Additionally, PEAi facilitates the formation of a 2D perovskite layer, often (PEA)₂PbI₄, on top of the 3D perovskite film. This 2D capping layer can enhance stability against environmental factors like moisture.

Q2: How does the concentration of PEAi solution affect the final device performance?

A2: The concentration of the PEAi solution is a critical parameter that significantly impacts the quality of the perovskite film and the performance of the resulting device. An optimal concentration leads to effective defect passivation, improved film quality, and larger grain sizes, which in turn enhances device efficiency.^{[1][2]} However, an excessively high concentration can lead to the formation of a thick, insulating 2D layer that impedes charge transport, or can even

reduce the grain size and film quality, thereby decreasing the power conversion efficiency (PCE).[1]

Q3: Is thermal annealing always necessary after PEAI treatment?

A3: Not always. Some studies have shown that the formation of the 2D (PEA)₂PbI₄ nanolayer on the 3D perovskite surface can occur spontaneously at room temperature without any thermal annealing.[3] This is attributed to the partial dissolution of the organic cation from the 3D perovskite surface upon PEAI solution treatment. However, a post-treatment annealing step is commonly employed to facilitate the crystallization of the 2D layer and remove residual solvent. The annealing temperature and duration must be carefully optimized.

Q4: What is the expected impact of PEAI treatment on the perovskite film's optical properties?

A4: Successful PEAI treatment typically leads to an enhancement in the photoluminescence (PL) intensity and a longer carrier lifetime, indicating a reduction in defect-mediated non-radiative recombination.[4] The UV-vis absorption spectrum may show a slight blue shift and the emergence of an excitonic absorption peak, which is characteristic of 2D perovskite formation.[4]

Q5: Can PEAI be used with different 3D perovskite compositions?

A5: Yes, PEAI has been successfully used to treat various 3D perovskite compositions, including those based on methylammonium (MA), formamidinium (FA), and mixed cations.[1][2][5] The fundamental principles of surface passivation and 2D layer formation are applicable across different perovskite systems, although the optimal PEAI concentration and processing conditions may vary.

Troubleshooting Guides

This section provides solutions to common problems encountered during the fabrication of PEAI-based 2D/3D perovskite films.

Issue 1: Non-uniform film coverage or pinholes after spin coating.

- Possible Causes:

- Incomplete cleaning of the substrate.
- Particulates or undissolved material in the perovskite or PEAI precursor solutions.[6]
- Poor wettability of the perovskite solution on the substrate.
- Inappropriate spin coating parameters (e.g., acceleration, speed, duration).
- Solutions:
 - Substrate Cleaning: Ensure a rigorous and consistent substrate cleaning protocol. This typically involves sequential ultrasonication in detergents, deionized water, and organic solvents like isopropanol and acetone, followed by a final UV-ozone or plasma treatment to enhance surface wettability.
 - Solution Filtration: Filter all precursor solutions (both 3D perovskite and PEAI) through a 0.22 μm or 0.45 μm syringe filter before use to remove any particulates.[6]
 - Spin Coating Parameters: Optimize the spin coating program. A two-step program with a lower speed spread-out step followed by a higher speed drying step can improve uniformity. Increasing the spin speed or duration can sometimes help, but may also lead to thinner films.[6]
 - Environmental Control: Process films in a controlled environment (e.g., a nitrogen-filled glovebox) with stable humidity levels. Humidity can significantly affect perovskite crystallization and film morphology.[1]

Issue 2: Streak lines originating from the center of the substrate.

- Possible Causes:
 - Rapid crystallization of the perovskite during spin coating.[6]
 - Undissolved particles in the precursor solution acting as nucleation sites for streaks.[6]
 - Inadequate solution volume, leading to premature drying at the center.

- Solutions:
 - Solvent Engineering: Consider using solvent additives that can modulate the crystallization rate.
 - Solution Preparation: Ensure complete dissolution of precursors. Gentle heating and stirring for an extended period may be necessary. Always filter the solution before use.[\[6\]](#)
 - Dispensing Technique: Dispense a sufficient volume of the solution at the center of the substrate to ensure it covers the entire surface during the initial spreading step of the spin coating process.

Issue 3: Poor device performance (low Voc, Jsc, or FF).

- Possible Causes:
 - High density of defects in the perovskite film.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Formation of an excessively thick or non-uniform 2D perovskite layer that hinders charge extraction.
 - Sub-optimal annealing temperature or time.[\[12\]](#)[\[13\]](#)[\[14\]](#)
 - Incorrect PEAI concentration.[\[2\]](#)
 - Phase segregation or degradation of the perovskite film.
- Solutions:
 - Optimize PEAI Concentration: Systematically vary the concentration of the PEAI solution to find the optimal balance between defect passivation and charge transport. Refer to the data tables below for typical ranges.
 - Annealing Optimization: Carefully tune the annealing temperature and duration after the PEAI treatment. Insufficient annealing may result in incomplete 2D phase formation, while excessive annealing can cause degradation of the 3D perovskite.[\[12\]](#)

- Characterize Film Quality: Use techniques like X-ray Diffraction (XRD) to check for the desired crystal phases and look for any impurity peaks (e.g., PbI₂). Employ Scanning Electron Microscopy (SEM) to visualize the film morphology, grain size, and coverage. Photoluminescence (PL) spectroscopy can provide insights into the defect density.^[2]

Data Presentation

Table 1: Effect of PEAI Concentration on Perovskite Solar Cell Performance

PEAI Concentration (mg/mL)	Voc (V)	Jsc (mA/cm ²)	Fill Factor (%)	PCE (%)	Reference
0 (Control)	1.091	24.85	76.9	20.86	^[5]
1.0	-	-	-	-	^[15]
1.5	-	-	-	11.25	^[2]
o-OMe-PEAI	1.120	25.55	80.6	23.08	^[5]
m-OMe-PEAI	1.115	25.43	80.2	22.76	^[5]
p-OMe-PEAI	1.118	25.51	80.4	22.93	^[5]

Note: Voc = Open-circuit voltage, Jsc = Short-circuit current density, PCE = Power conversion efficiency. Dashes indicate data not provided in the source.

Table 2: Influence of Annealing Temperature on Perovskite Film Properties and Device Performance

Annealing Temperature (°C)	Annealing Time	Grain Size	Key Observations	PCE (%)	Reference
60	30 min	-	Incomplete crystallization	~12	[12]
80	-	-	Improved crystallization	5.68	[13]
100	30 min	Larger	Optimal trade-off between crystallinity and degradation	18.0	[12]
120	-	60.2 nm	Best crystallization characteristics for PQDs	-	[16]
>130	30 min	-	Onset of thermal decomposition, formation of PbI ₂	Decreased	[12]
200	1.5 min	-	"Flash annealing" beneficial for texture	18.8	[12]

Note: PQDs = Perovskite Quantum Dots.

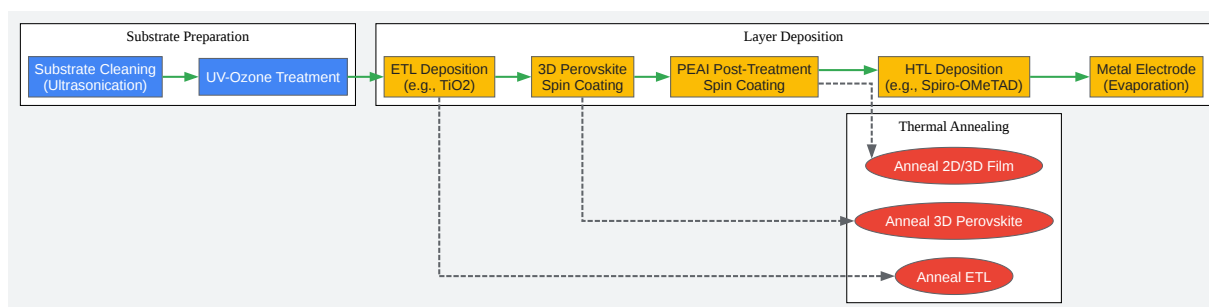
Experimental Protocols

Protocol 1: Fabrication of a 2D/3D Perovskite Film via a Two-Step Sequential Method with PEAI Post-Treatment

- Substrate Preparation:
 - Clean FTO-coated glass substrates by sequential ultrasonication in a detergent solution, deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates with a stream of nitrogen gas.
 - Treat the substrates with UV-ozone or oxygen plasma for 15 minutes to improve the wettability of the surface.
- Deposition of Electron Transport Layer (ETL) (e.g., TiO₂):
 - Deposit a compact TiO₂ layer by spin coating a precursor solution onto the cleaned FTO substrates.
 - Anneal the TiO₂ layer at a high temperature (e.g., 450-500°C) for 30-60 minutes.
- Formation of the 3D Perovskite Layer:
 - Prepare the 3D perovskite precursor solution (e.g., a mixture of FAI, PbI₂, MABr, and PbBr₂ in a DMF:DMSO solvent mixture).
 - Transfer the substrates and solutions into a nitrogen-filled glovebox.
 - Spin coat the 3D perovskite solution onto the ETL-coated substrates. A typical two-step program is 1000 rpm for 10 seconds followed by 4000-6000 rpm for 30 seconds.
 - During the second step, dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate.
 - Anneal the 3D perovskite film on a hotplate at a temperature between 100°C and 150°C for 10-30 minutes.
- PEAI Post-Treatment:
 - Prepare a PEAI solution in isopropanol (IPA) at the desired concentration (e.g., 1-10 mg/mL).

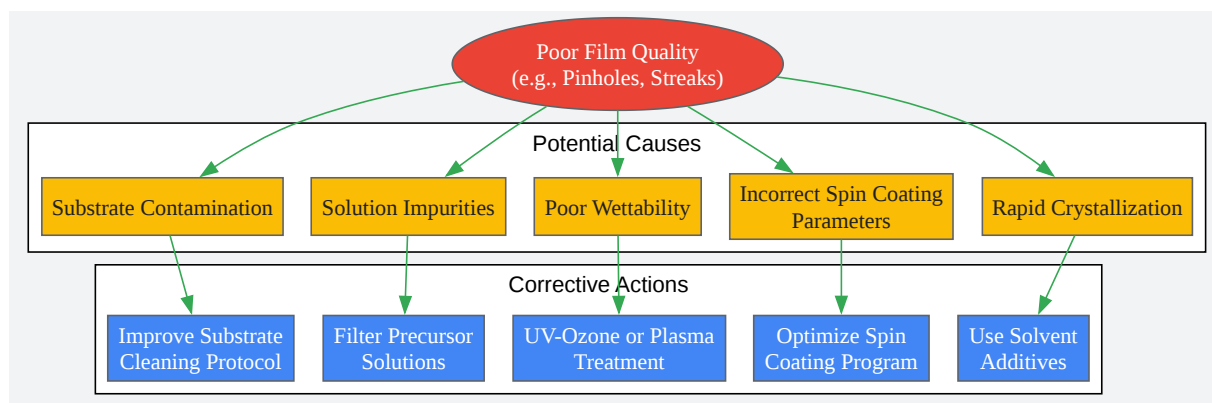
- Allow the 3D perovskite film to cool down to room temperature.
- Spin coat the PEAI solution onto the 3D perovskite film at a high speed (e.g., 4000 rpm) for 30 seconds.
- Anneal the film at a temperature between 80°C and 120°C for 5-10 minutes.
- Deposition of Hole Transport Layer (HTL) and Metal Electrode:
 - Deposit the HTL (e.g., Spiro-OMeTAD) by spin coating.
 - Finally, thermally evaporate a metal contact (e.g., gold or silver) to complete the device.

Mandatory Visualization



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Caption: Experimental workflow for fabricating PEAI-based 2D/3D perovskite solar cells.



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Caption: Troubleshooting logic for addressing poor perovskite film quality.

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